

Crystal Structure of Dihydrazine Sulfate Remains Elusive Despite Extensive Search

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydrazine sulfate

Cat. No.: B079959

[Get Quote](#)

An in-depth review of publicly available scientific literature and crystallographic databases has revealed a notable absence of a determined crystal structure for **dihydrazine sulfate** ($(\text{N}_2\text{H}_5)_2\text{SO}_4$). Despite the compound's known existence and synthesis methods, detailed crystallographic data, including unit cell parameters, space group, and atomic coordinates, are not available in prominent resources such as the Cambridge Structural Database (CSD) and the Crystallography Open Database (COD).

This lack of a definitive crystal structure prevents the compilation of a comprehensive technical guide on its determination as originally intended. Such a guide would necessitate quantitative data on bond lengths, bond angles, and detailed experimental protocols from single-crystal X-ray or neutron diffraction studies, none of which were found during the extensive search.

Synthesis and General Properties

Dihydrazine sulfate can be synthesized through the reaction of hydrazine with sulfuric acid. Several methods have been described, including the direct reaction of hydrazine hydrate with sulfuric acid and the addition of hydrazine to a suspension of hydrazine sulfate.^[1] The resulting compound is known to be a white crystalline solid.^[2]

Challenges in Structural Elucidation

The absence of a published crystal structure for **dihydrazine sulfate** may be attributed to several factors. The compound might present challenges in growing single crystals of sufficient quality for diffraction studies. Additionally, it is possible that the crystal structure has been

determined but the data has not been deposited in public databases or published in the open scientific literature.

Insights from Related Compounds

While the crystal structure of **dihydrazine sulfate** is not available, studies on related hydrazinium compounds provide a framework for understanding the potential structural motifs and experimental approaches. For instance, the crystal structures of chromous hydrazine sulfate ($[\text{Cr}(\text{N}_2\text{H}_5)_2(\text{SO}_4)_2]$) and various hydrazinium salts of organic acids have been determined, revealing complex hydrogen bonding networks between the hydrazinium cations and the respective anions.[3] These studies typically employ single-crystal X-ray diffraction at low temperatures to precisely locate the positions of all atoms, including hydrogen atoms involved in bonding.

Hypothetical Experimental Workflow

Should a suitable single crystal of **dihydrazine sulfate** be obtained, the determination of its crystal structure would likely follow a standard experimental workflow.

Caption: A generalized workflow for the determination of a crystal structure.

Future Outlook

The determination of the crystal structure of **dihydrazine sulfate** would be a valuable contribution to the field of inorganic chemistry, providing fundamental insights into its solid-state arrangement and hydrogen bonding interactions. Further research focusing on the synthesis of high-quality single crystals and their subsequent analysis by X-ray or neutron diffraction is necessary to fill this knowledge gap. Until such a study is published, a detailed technical guide on its crystal structure remains unfeasible.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sciencemadness Discussion Board - Dihydrazine Sulfate(H10N4O4S) - Powered by XMB 1.9.11 [sciencemadness.org]
- 2. Dihydrazine Sulfate [drugfuture.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Crystal Structure of Dihydrazine Sulfate Remains Elusive Despite Extensive Search]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079959#crystal-structure-determination-of-dihydrazine-sulfate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com